

Personal Protective Equipment & Handling Guide: Furan-2-acetyl chloride

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Compound of Interest

Compound Name: Furan-2-acetyl chloride

CAS No.: 2745-27-9

Cat. No.: B8778755

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Part 1: Executive Safety Assessment

Immediate Hazard Profile: **Furan-2-acetyl chloride** (CAS: 527-69-5) is not merely a corrosive; it is a potent lachrymator and moisture-sensitive agent.

- **The Lachrymator Threat:** Unlike standard acids, the vapors from this compound will incapacitate a researcher by inducing severe tearing and temporary blindness before a chemical burn is felt. This increases the risk of secondary accidents (spills/drops) due to vision loss.
- **The Hydrolysis Trap:** Upon contact with mucosal membranes (eyes, lungs) or ambient humidity, it hydrolyzes rapidly to release Hydrogen Chloride (HCl) gas and Furoic acid. Standard safety glasses are insufficient; they allow gas migration to the eyes.

Part 2: The PPE Matrix (Technical Specifications)

Do not rely on generic "acid resistant" gear. This compound permeates standard materials rapidly, often aided by the solvents (e.g., Dichloromethane, THF) used in its synthesis.

2.1 Glove Selection Protocol

Data based on permeation resistance to Acid Chlorides and common carrier solvents.

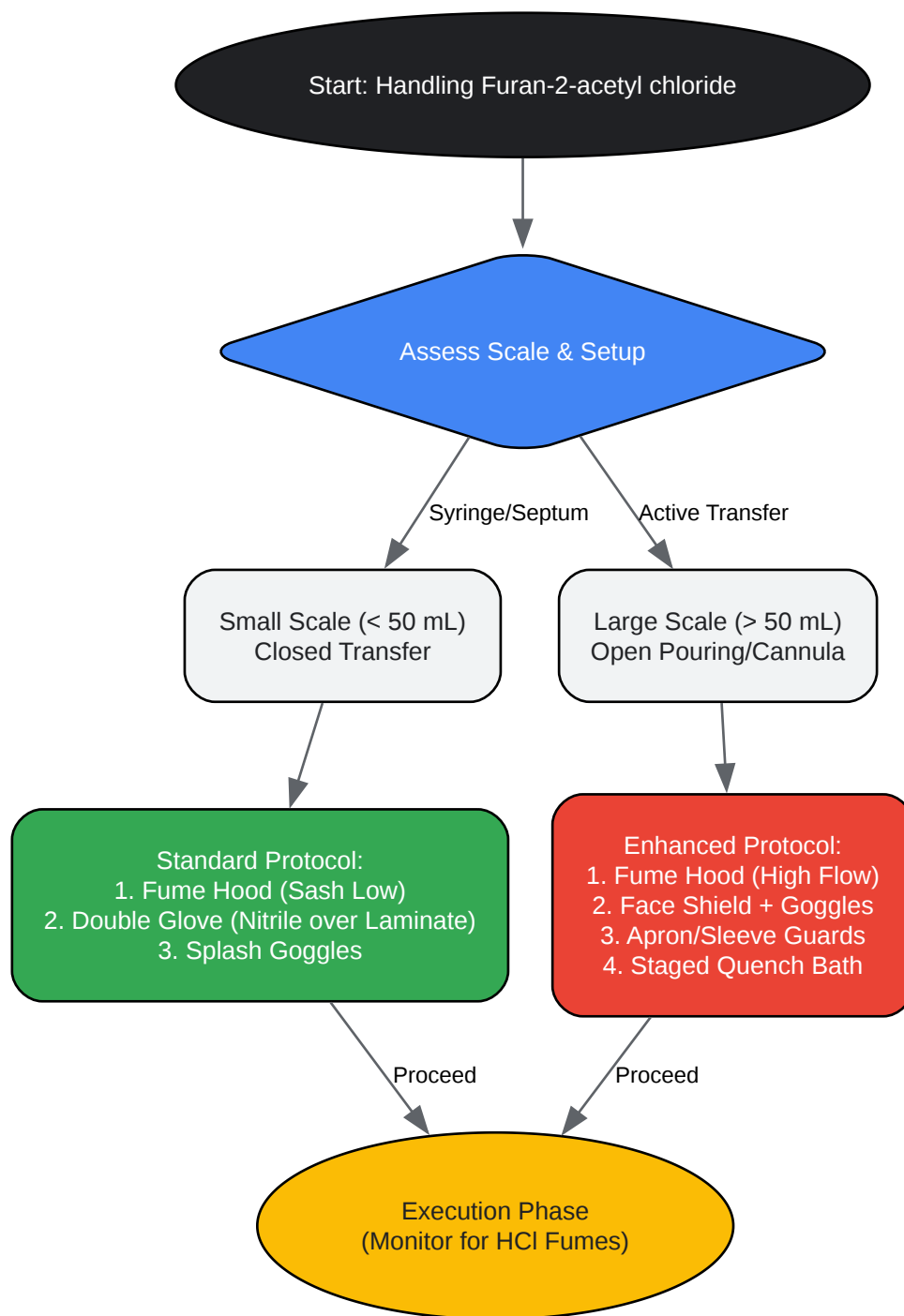
Glove Type	Material Thickness	Breakthrough Time	Operational Context
Primary (Inner)	Laminate Film (Silver Shield/4H)	> 480 min	MANDATORY for direct handling, spill cleanup, or prolonged use.
Secondary (Outer)	Nitrile (Disposable)	4-8 mil	Sacrificial layer. Provides dexterity and grip; protects the inner laminate glove from tears. Change immediately upon splash.
Prohibited	Latex / Thin Vinyl	< 5 min	Do NOT use. Rapid degradation and permeation.

2.2 Respiratory & Eye Protection^{[1][2]}

- Primary Engineering Control: All work must occur within a certified chemical fume hood with the sash at the lowest working position.
- Eye Protection: Chemical Splash Goggles (indirect vented or non-vented) are required. Face shields are recommended for transfers >100mL but must be worn over goggles, not instead of them.
- Respiratory Backup: If work must occur outside a hood (e.g., emergency spill outside containment), use a Full-Face Respirator with Acid Gas (AG) or Multi-Gas/Vapor cartridges. P100 particulate filters are not effective against the vapors.

Part 3: Operational Workflow & Logic

The following diagram illustrates the decision logic for PPE selection based on experimental scale.



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Figure 1: PPE Decision Logic based on experimental scale and exposure risk.

3.1 Handling Protocol (Step-by-Step)

- Pre-Operational Check: Ensure all glassware is flame-dried or oven-dried. Moisture in the flask will cause violent sputtering (HCl release).
- The "Trap" Setup: Connect the reaction vessel vent to a scrubbing trap containing 10% NaOH or saturated Sodium Bicarbonate. This neutralizes the HCl generated during the reaction, protecting the vacuum lines and the lab environment [1].
- Transfer Technique:
 - Preferred: Cannula transfer or glass syringe with a locking tip (Luer-lock).
 - Avoid: Open pouring. If pouring is necessary, pour away from the body and ensure the receiving vessel is chilled.

Part 4: Decontamination & Disposal (The Quenching System)

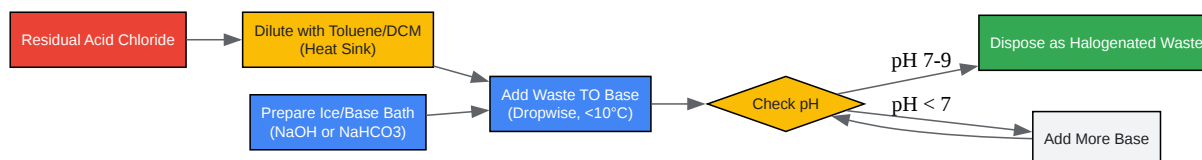
Crucial Warning: Never pour **Furan-2-acetyl chloride** directly into the drain or a waste container. It must be chemically deactivated (quenched) first. The reaction with water is exothermic (heat-releasing).

4.1 The "Controlled Quench" Method

This protocol creates a self-validating safety loop where the hazard is neutralized before it leaves the hood.

- Dilution: Dilute the residual acid chloride in a non-reactive solvent (e.g., Toluene or Dichloromethane) to act as a heat sink.
- Cooling: Place a flask of 10% Sodium Carbonate (alkaline) or ice water in an ice bath (< 5°C).
- Addition: Slowly add the diluted acid chloride TO the alkaline solution (dropwise). Never add water to the acid chloride.

- Validation: Test the pH of the mixture. It should be neutral (pH 7) or slightly basic. If acidic, add more base.
- Disposal: Once stable and neutral, separate the organic layer (if applicable) and dispose of as halogenated organic waste.



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Figure 2: Step-by-step quenching workflow to safely neutralize reactive acid chlorides.

Part 5: Emergency Response

- Skin Contact: Immediate flush with water for 15 minutes. Do not wait for neutralization agents.[3] The volume of water is critical to dissipate the heat of hydrolysis [2].
- Eye Contact: Force eyelids open and flush with saline or water for 15 minutes. Seek immediate ophthalmological attention—lachrymators can cause corneal damage.
- Spill (Outside Hood): Evacuate the area. Do not attempt cleanup without a full-face respirator. Absorb with dry sand or vermiculite (do NOT use combustible materials like sawdust).

References

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- National Institutes of Health (NIH). (2025).[3][4][5] PubChem Compound Summary: 2-Furoyl chloride. National Library of Medicine. [Link](#)
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- To cite this document: BenchChem. [Personal Protective Equipment & Handling Guide: Furan-2-acetyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8778755/docs#personal-protective-equipment-handling-guide-furan-2-acetyl-chloride>]

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